

# minimizing phytotoxicity of high aviglycine concentrations

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## Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

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## Technical Support Center: Aviglycine Application

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **aviglycine**. Our aim is to help you minimize phytotoxicity and achieve optimal results in your experiments.

### Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **aviglycine**?

A1: **Aviglycine** is a competitive inhibitor of the enzyme 1-aminocyclopropane-1-carboxylic acid (ACC) synthase.<sup>[1]</sup> This enzyme is crucial for the conversion of S-adenosylmethionine (SAM) to ACC, which is the direct precursor to ethylene in plants.<sup>[1]</sup> By inhibiting ACC synthase, **aviglycine** effectively suppresses ethylene biosynthesis.

Q2: What are the intended effects of **aviglycine** in plant research?

A2: **Aviglycine** is primarily used to delay ripening, reduce pre-harvest fruit drop, and maintain firmness in climacteric fruits.<sup>[2]</sup> It can also be used to study the role of ethylene in various plant physiological processes, including senescence, abscission, and response to stress.

Q3: What are the visual symptoms of **aviglycine** phytotoxicity?

A3: Symptoms of phytotoxicity from high concentrations of **aviglycine** can be similar to general herbicide injury and may include:

- Leaf distortion: Cupping, curling, or twisting of leaves.[3]
- Stunted growth: Reduced overall plant vigor and growth rate.[3]
- Chlorosis: Yellowing of leaves.[3]
- Reduced fruit size: High concentrations have been shown to negatively impact fruit development.
- Delayed coloration: A noticeable delay in the development of fruit color, particularly in red varieties.[4]

Q4: What factors can increase the risk of **aviglycine** phytotoxicity?

A4: Several factors can increase a plant's susceptibility to phytotoxicity:

- High Concentrations: Exceeding recommended concentration ranges is a primary cause of phytotoxicity.
- Environmental Stress: Plants under stress from drought, extreme temperatures, or nutrient deficiencies are more vulnerable to chemical injury.[5][6]
- Application Conditions: Spraying in hot, sunny conditions (above 85-90°F) can increase the risk of leaf burn.[6] High humidity can prolong leaf wetness and increase absorption, potentially leading to injury.[6]
- Plant Developmental Stage: Young, tender growth is often more sensitive to chemical applications.[5]

## Troubleshooting Guide

Issue 1: Leaf curling and distortion observed after **aviglycine** application.

- Possible Cause: The **aviglycine** concentration used was too high for the specific plant species or cultivar.

- Troubleshooting Steps:
  - Confirm Concentration: Double-check your calculations and the concentration of your stock solution.
  - Reduce Concentration: In subsequent experiments, perform a dose-response study to determine the optimal, non-phytotoxic concentration for your specific application.
  - Rinse Foliage: If the application was recent (within a few hours), gently rinsing the foliage with water may help remove unabsorbed **aviglycine**.[\[7\]](#)
  - Support Plant Recovery: Provide optimal growing conditions (water, nutrients) to help the plant recover and outgrow the damage.[\[6\]](#)

Issue 2: Fruit size is smaller than expected, or fruit color development is delayed.

- Possible Cause: The **aviglycine** concentration or application timing is interfering with normal fruit development. High concentrations of AVG have been shown to reduce fruit skin pigmentation.[\[4\]](#)
- Troubleshooting Steps:
  - Review Application Timing: The timing of **aviglycine** application is critical. Applications too early in fruit development may have a more pronounced effect on size. The negative effects of AVG on fruit coloration are more related to the timing of application than the rate.[\[4\]](#)
  - Adjust Concentration: Lower the concentration in future applications. Refer to the data tables below for concentration ranges used in published studies.
  - Consider Crop Load: A light crop load may exacerbate the effects of a given **aviglycine** concentration.[\[4\]](#)

Issue 3: Inconsistent results or suspected phytotoxicity when tank-mixing **aviglycine** with other compounds.

- Possible Cause: Incompatibility with tank-mix partners or the use of inappropriate adjuvants. The addition of certain spreaders, stickers, or wetting agents can sometimes contribute to phytotoxicity.[5]
- Troubleshooting Steps:
  - Jar Test: Before mixing a new combination in your sprayer, perform a jar test to check for physical compatibility (e.g., precipitation, separation).
  - Test on a Small Batch: Apply any new tank mix to a small number of plants and observe for 7-10 days for any signs of phytotoxicity before treating the entire batch.[5]
  - Adjuvant Selection: Use adjuvants specifically labeled as safe for your target crop. Non-ionic surfactants are generally considered safer than oil-based adjuvants, which can increase penetration and the risk of injury under certain conditions.
  - Consult Literature: Review scientific literature for studies that have used similar tank-mix combinations.

## Data Presentation

Table 1: Effects of Various **Aviglycine** (AVG) Concentrations on Fruit Quality Parameters

Crop	Cultivar	AVG Concentration (mg/L)	Application Timing	Key Effects
Apple	'Gala'	65, 130, 260	3 weeks before anticipated harvest	130 mg/L was more effective at minimizing fruit drop than 65 mg/L and not significantly different from 260 mg/L. AVG decreased fruit skin pigmentation.[4]
Plum	'President'	100, 200	-	Increased fruit firmness (rupture force) with increasing AVG concentrations. [2]
Pineapple	'Tainon 18'	250, 375, 500	Triple applications at 20-day intervals	500 mg/L significantly reduced natural flowering compared to control.[8]

## Experimental Protocols

### Protocol 1: General Protocol for Foliar Application of **Aviglycine**

- Solution Preparation:
  - Prepare a stock solution of **aviglycine** in the desired solvent (typically water). Ensure complete dissolution.

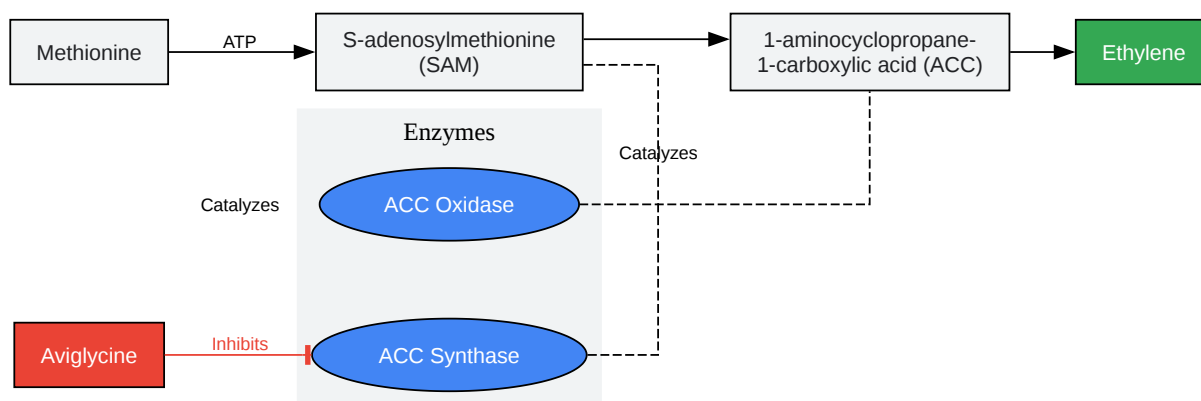
- Dilute the stock solution to the final desired experimental concentrations.
- If using an adjuvant, add it to the final solution according to the manufacturer's recommendations. A non-ionic surfactant is often used to ensure even leaf coverage.
- Application:
  - Apply the solution as a fine mist to the plant foliage until runoff to ensure thorough coverage.
  - Spray during cooler parts of the day, such as early morning or late evening, to minimize rapid evaporation and reduce the risk of leaf burn.<sup>[9]</sup> Avoid application in windy conditions to prevent drift.<sup>[9]</sup><sup>[10]</sup>
  - Include a control group sprayed only with water and the adjuvant (if used).
- Post-Application Monitoring:
  - Observe plants daily for the first week and then periodically for signs of phytotoxicity (e.g., leaf curling, chlorosis, stunting).
  - Record observations and quantify any damage if possible (e.g., percentage of affected leaves, severity score).

#### Protocol 2: Assessing **Aviglycine** Phytotoxicity

- Visual Assessment:
  - Establish a rating scale for phytotoxicity symptoms (e.g., 0 = no injury, 1 = slight leaf cupping, 2 = moderate curling and chlorosis, 3 = severe distortion and stunting).
  - Score each plant at set time points after application (e.g., 3, 7, and 14 days).
- Physiological Measurements:
  - Chlorophyll Content: Measure chlorophyll content using a handheld chlorophyll meter or by solvent extraction and spectrophotometry. A significant reduction in chlorophyll content in treated plants compared to controls can indicate phytotoxicity.

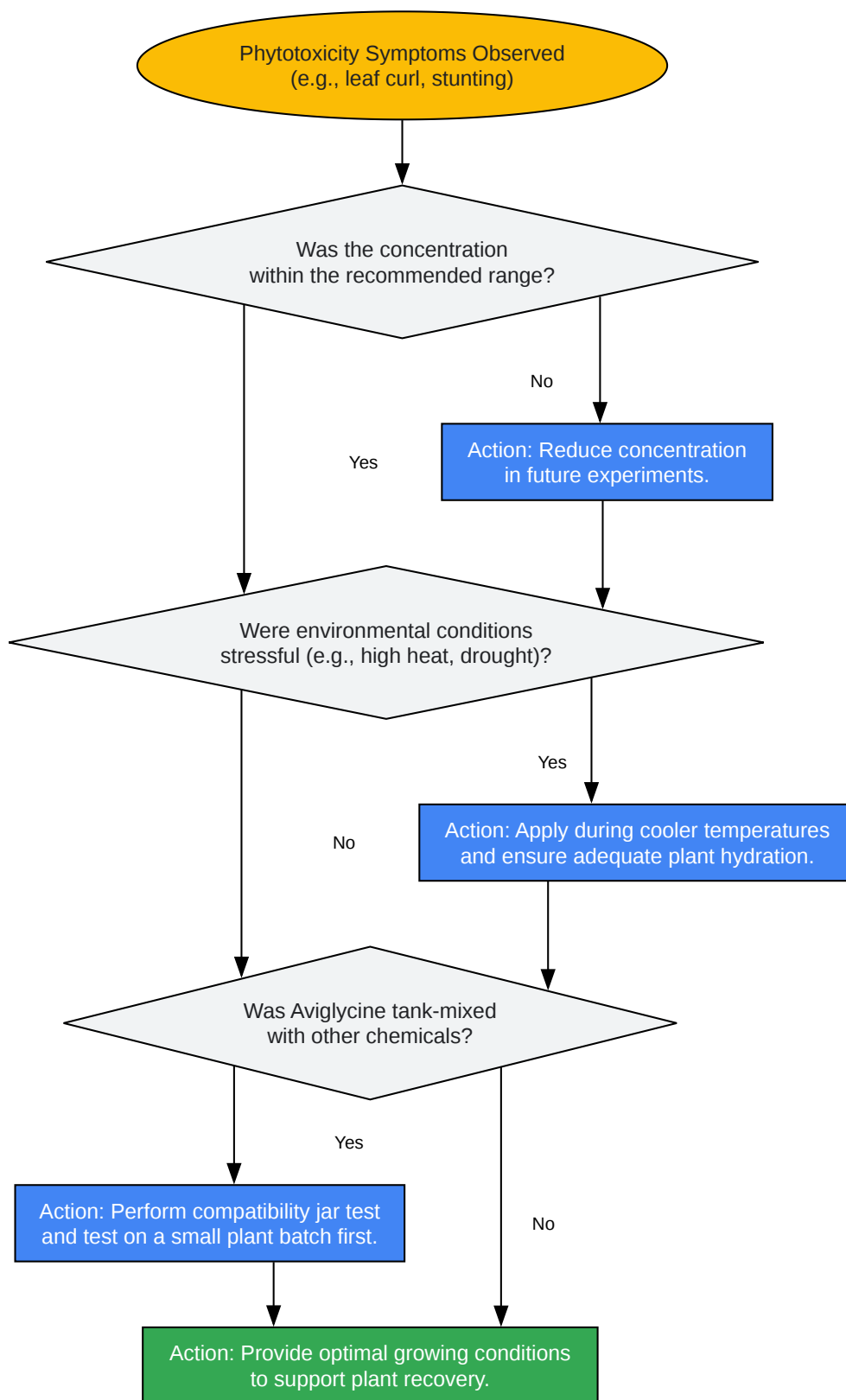
- Photosynthetic Efficiency: Use a chlorophyll fluorometer to measure the maximum quantum yield of photosystem II (Fv/Fm). A decrease in this value is an early indicator of plant stress.[11]

## Visualizations



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Caption: **Aviglycine** inhibits the ethylene biosynthesis pathway.



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Caption: Troubleshooting workflow for **aviglycine** phytotoxicity.



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